

Safety and handling precautions for (R)-1-(4-Methoxyphenyl)ethanol

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Compound of Interest

Compound Name: (R)-1-(4-Methoxyphenyl)ethanol

Cat. No.: B182145

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An In-depth Technical Guide to the Safety and Handling of **(R)-1-(4-Methoxyphenyl)ethanol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **(R)-1-(4-Methoxyphenyl)ethanol** (CAS: 1517-70-0), a compound used in various research and development applications.^[1] Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Hazard Identification and Classification

(R)-1-(4-Methoxyphenyl)ethanol is classified as a hazardous substance.^[1] The following tables summarize its GHS classification and associated hazard and precautionary statements.

Table 1: GHS Classification

Classification	Category
Acute Toxicity, Oral	4
Skin Irritation	2
Eye Irritation	2A
Specific Target Organ Toxicity — Single Exposure (Respiratory Tract Irritation)	3
Flammable Liquids	4

Source:[1][2][3][4]

Table 2: Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H302	Harmful if swallowed. [4]
H315		Causes skin irritation. [3][4]
H319		Causes serious eye irritation. [3][4]
H335		May cause respiratory irritation. [3][4]
H227		Combustible liquid. [2][5]
Precautionary	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. [2][5]
P261		Avoid breathing dust/fume/gas/mist/vapors/spray.
P264		Wash skin thoroughly after handling.
P270		Do not eat, drink or smoke when using this product.
P271		Use only outdoors or in a well-ventilated area.
P280		Wear protective gloves/protective clothing/eye protection/face protection. [2][4]
P301+P312		IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302+P352		IF ON SKIN: Wash with plenty of water.

P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [4]
P330	Rinse mouth.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362+P364	Take off contaminated clothing and wash it before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P403+P235	Store in a well-ventilated place. Keep cool. [2]
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant. [2]

Source:[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

First-Aid Measures

Immediate medical attention is recommended in case of exposure. The following table outlines first-aid procedures.

Table 3: First-Aid Measures

Exposure Route	Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[2][5]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes.[2][5] If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.
Eye Contact	Rinse cautiously with water for several minutes. [2][5] Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[2][5]

Source:[2][5]

Firefighting Measures

(R)-1-(4-Methoxyphenyl)ethanol is a combustible liquid.[2][5]

Table 4: Firefighting Measures

Aspect	Recommendation
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][4]
Unsuitable Extinguishing Media	Do not use a solid water stream as it may scatter and spread fire.
Specific Hazards	Emits toxic fumes under fire conditions. Containers may explode when heated.[2]
Protective Equipment	Wear self-contained breathing apparatus for firefighting if necessary.[2][4]

Source:[2][4]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn when handling this compound.

Table 5: Personal Protective Equipment

Type	Specification
Eye/Face Protection	Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU). [4]
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
Body Protection	Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
Respiratory Protection	Where risk assessment shows air-purifying respirators are appropriate use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator.

Source:[\[2\]](#)[\[4\]](#)

Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

Table 6: Handling and Storage

Aspect	Procedure
Handling	Avoid contact with skin and eyes. [1] Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed. Keep away from sources of ignition - No smoking. [2] [5] Take measures to prevent the build up of electrostatic charge.
Storage	Keep container tightly closed in a dry and well-ventilated place. [1] [2] [5] Containers which are opened must be carefully resealed and kept upright to prevent leakage. Store at 2-8°C. [4]

Source:[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocols: Safe Handling Procedure

This protocol outlines the standard procedure for safely handling **(R)-1-(4-Methoxyphenyl)ethanol** in a laboratory setting.

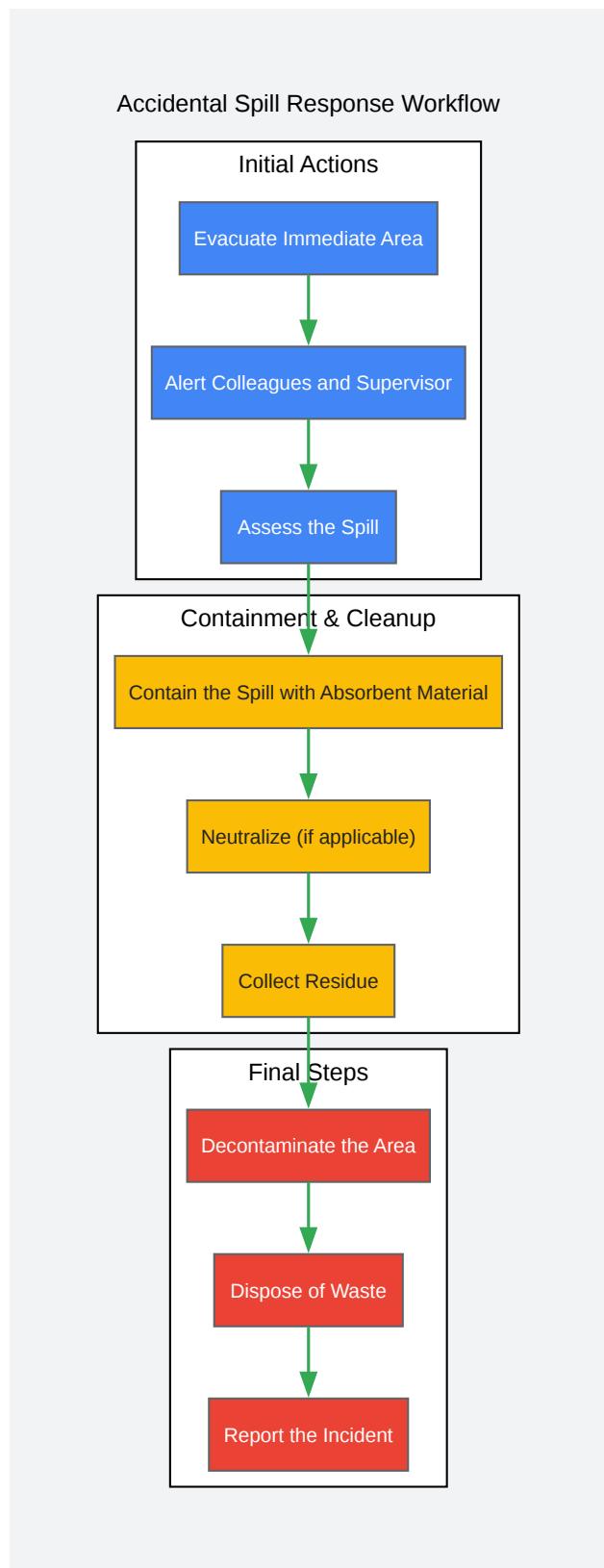
- Preparation:
 - Ensure a calibrated and certified chemical fume hood is used for all manipulations.
 - Verify the availability and functionality of an emergency eyewash station and safety shower.
 - Gather all necessary PPE as specified in Table 5 and inspect for integrity.
 - Prepare a designated waste container for disposal of contaminated materials.
- Handling:
 - Don the appropriate PPE before entering the designated handling area.
 - Ground all equipment to prevent electrostatic discharge.

- Carefully open the container, avoiding splashes or aerosol generation.
- Use appropriate tools (e.g., spatula, pipette) to transfer the chemical.
- Keep the container closed when not in use.

- Post-Handling:
 - Decontaminate all surfaces and equipment that have come into contact with the chemical.
 - Properly dispose of all contaminated waste in the designated container.
 - Remove PPE in the correct order to avoid self-contamination.
 - Wash hands thoroughly with soap and water after handling.

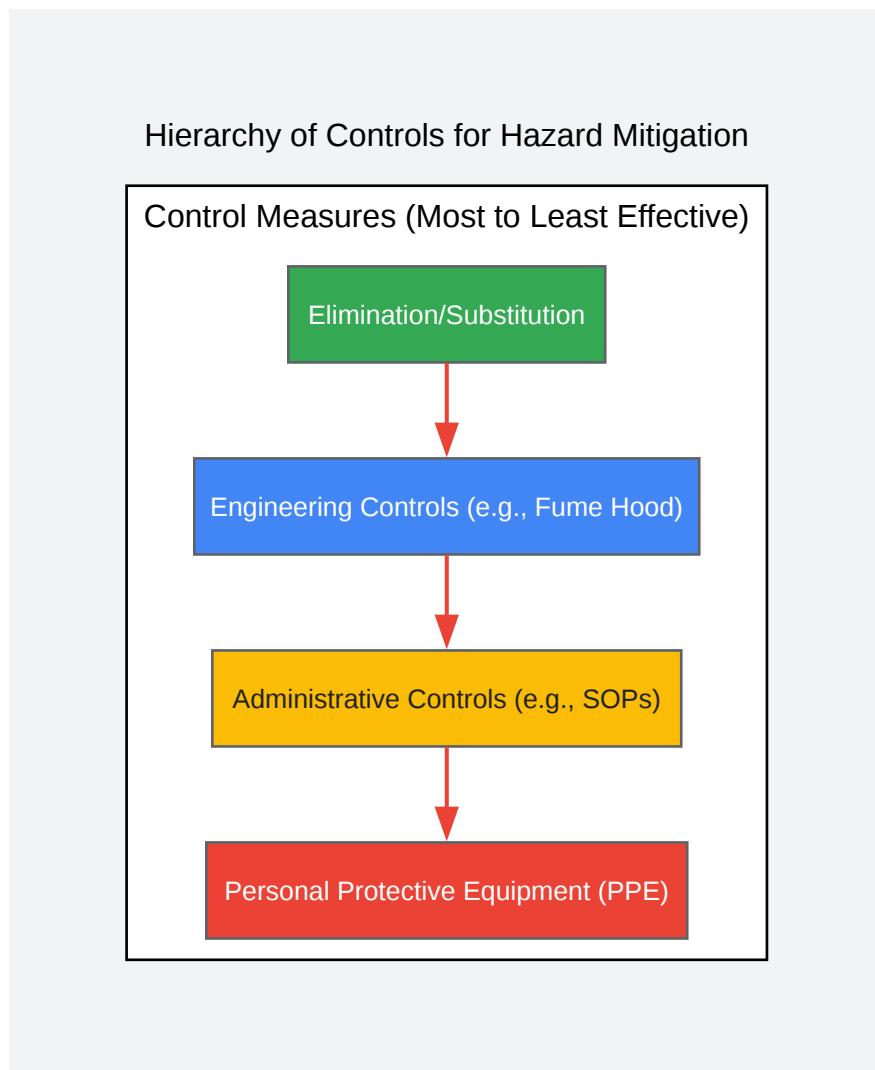
Visualizations

The following diagrams illustrate key safety workflows and concepts.



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Caption: Workflow for responding to an accidental spill.



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Caption: Hierarchy of controls for mitigating chemical hazards.

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References

- 1. (R)-1-(4-Methoxyphenyl)ethanol - Safety Data Sheet [chemicalbook.com]
- 2. fishersci.com [fishersci.com]

- 3. 1-(4-Methoxyphenyl)ethanol | C9H12O2 | CID 101148 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 4. angenechemical.com [angenechemical.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
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